Thermal Analysis & Stability Profiling: 1-Butyl-4-hydroxypiperidine

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Compound of Interest

Compound Name:	*1-Butyl-4-hydroxypiperidine*
CAS No.:	*86518-68-5*
Cat. No.:	*B1317677*

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Executive Summary

1-Butyl-4-hydroxypiperidine (CAS: 3538-36-7) is a critical intermediate in the synthesis of antispasmodic agents (e.g., butylscopolamine precursors) and neuroactive piperidine derivatives.[1][2] In thermal analysis, it presents a distinct profile compared to its structural analogs. Unlike its parent compound 4-hydroxypiperidine (a high-melting solid) or its protected counterpart N-Boc-4-hydroxypiperidine (thermally labile), the N-butyl derivative acts as a thermally stable, low-melting amine.

This guide provides an expert-level framework for characterizing **1-Butyl-4-hydroxypiperidine** using TGA (Thermogravimetric Analysis) and DSC (Differential Scanning Calorimetry), focusing on stability differentiation and purity assessment.

Part 1: The Comparative Landscape

To interpret the thermal data of **1-Butyl-4-hydroxypiperidine** correctly, it must be benchmarked against its primary "alternatives" or structural relatives. The N-butyl chain

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significantly alters the physical state and thermal stability mechanism.

Feature	1-Butyl-4-hydroxypiperidine	4-Hydroxypiperidine (Parent)	N-Boc-4-hydroxypiperidine
CAS Number	3538-36-7	5382-16-1	109384-19-2
Physical State	Liquid / Low-Melting Solid	Solid (Crystalline)	Solid (Powder)
Melting Point	< 30°C (Predicted/Observed)	86–90°C	61–65°C
Boiling Point	~230–240°C (Atmospheric)*	108–114°C (10 mmHg)	Decomposes before boiling
Thermal Event	Evaporation (Single step)	Melting Evaporation	Decomposition (Boc loss ~170°C)
Stability	High (Stable Alkyl Bond)	High (Stable Amine)	Low (Labile Carbamate)

*Estimated based on MW increase (+56 Da) vs. Parent, adjusted for loss of H-bonding.

Part 2: Experimental Protocols (Methodology)

Standard protocols for solids often fail for **1-Butyl-4-hydroxypiperidine** due to its volatility and liquid state at operating temperatures. The following protocols are self-validating systems designed to prevent artifactual data (e.g., premature evaporation masking decomposition).

1. Thermogravimetric Analysis (TGA)

- Objective: Determine volatility onset, boiling point estimation, and moisture content (hygroscopicity check).
- Crucial Setup: Use a Pinhole Lid. An open pan allows the sample to evaporate too quickly, smearing the onset. A hermetic pan prevents weight loss entirely until rupture. A pinhole creates a "self-atmosphere," keeping the vapor pressure in equilibrium and yielding a sharp, thermodynamic boiling point.

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Protocol:

- Pan: Alumina or Aluminum (40 µL) with a laser-drilled pinhole lid (50 µm).
- Sample Mass: 10–15 mg (Higher mass reduces surface-area-to-volume ratio effects).
- Purge Gas: Nitrogen (

) at 50 mL/min.
- Ramp: 10°C/min from Ambient to 350°C.

2. Differential Scanning Calorimetry (DSC)

- Objective: Detect Glass Transition (

) and potential crystallization/melting (

).
- Crucial Setup:Hermetic Sealing. Since the compound is a liquid amine, it may absorb

  or water from the air, or evaporate during the scan. Hermetic sealing guarantees the mass remains constant.

Protocol:

- Pan: Tzero Aluminum Hermetic Pan (crimped).
- Cycle: Heat-Cool-Heat (Heat to erase thermal history).
  - Cool 1: Ambient to -90°C at 10°C/min.
  - Soak: 5 min at -90°C.
  - Heat 1: -90°C to 100°C at 10°C/min.
- Reference: Empty Hermetic Pan (matched weight).

Part 3: Expected Thermal Profiles & Interpretation

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TGA Profile: The Volatility Fingerprint

For **1-Butyl-4-hydroxypiperidine**, the TGA curve is defined by volatilization, not chemical decomposition.

- Stage 1 (Ambient – 100°C): Minimal weight loss (< 1%). Significant loss here indicates water contamination (hygroscopic nature of amines).
- Stage 2 (Onset ~160°C – 240°C): A smooth, single-step weight loss of 100%.
  - Interpretation: This is the boiling/evaporation phase.
  - Contrast:N-Boc-4-hydroxypiperidine would show a sharp step at ~170°C losing ~28% mass (isobutylene +

    ), leaving the free amine behind. **1-Butyl-4-hydroxypiperidine** will evaporate cleanly without residue.

DSC Profile: The Phase Transition Map

- Glass Transition (

  ): Likely observed between -60°C and -40°C. This step change in heat flow indicates the transition from a rigid glass to a viscous liquid.
- Melting (

  ): If the sample is highly pure and crystallizable, a melting endotherm may appear near 10°C – 30°C. Impurities will suppress this peak, leaving only the glass transition.

Part 4: Visualizing the Stability Logic

The following diagram illustrates the decision matrix for distinguishing the 1-Butyl derivative from its analogs using thermal data.

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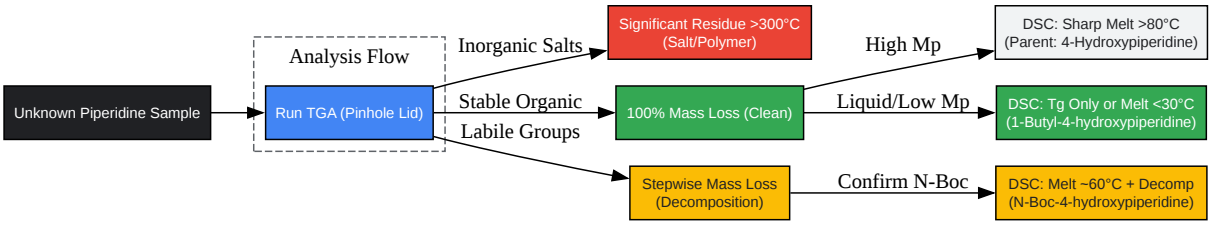

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Figure 1: Decision tree for identifying **1-Butyl-4-hydroxypiperidine** against common analogs based on thermal behavior.

Part 5: Analytical Workflow

This workflow ensures data integrity when handling the liquid/hygroscopic nature of the 1-butyl derivative.

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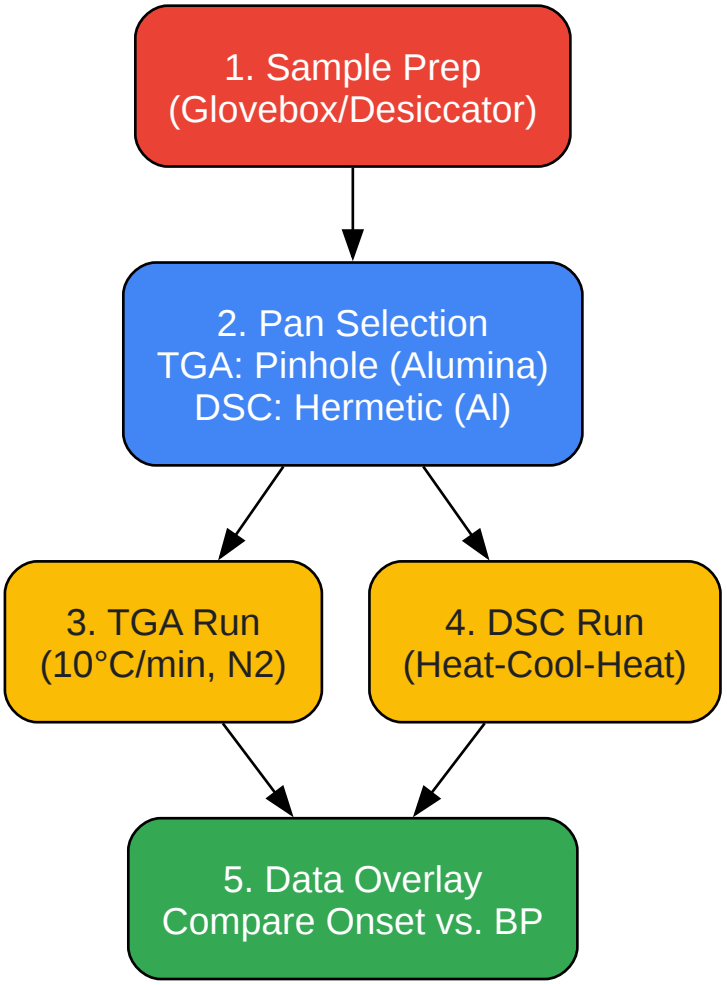

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Figure 2: Step-by-step experimental workflow for thermal characterization.

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